

2-Hydroxyethyl disulfide synthesis protocol

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Compound of Interest

Compound Name: Hydroxyethyl disulfide

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An In-depth Technical Guide to the Synthesis of 2-Hydroxyethyl Disulfide

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the synthesis of 2-Hydroxyethyl disulfide, a crucial reagent in various biochemical and pharmaceutical applications. The document details established synthesis protocols, presents key quantitative data, and visualizes the underlying chemical processes.

Introduction

2-Hydroxyethyl disulfide, also known as bis(2-hydroxyethyl) disulfide, is an organic disulfide compound with the chemical formula $(\text{HOCH}_2\text{CH}_2\text{S})_2$. It is primarily synthesized through the oxidation of 2-mercaptoethanol. This compound and its reversible disulfide bond are of significant interest in fields ranging from protein chemistry to drug delivery systems. The disulfide linkage can be cleaved under reducing conditions, a property that is exploited in various biological and chemical contexts.

Synthesis Protocols

The most prevalent method for synthesizing 2-Hydroxyethyl disulfide is the oxidation of 2-mercaptoethanol. Various oxidizing agents can be employed, with hydrogen peroxide and oxygen being the most common.

Oxidation of 2-Mercaptoethanol with Hydrogen Peroxide

This method is a widely used laboratory-scale synthesis due to its efficiency and relatively mild conditions.

Experimental Protocol:

A detailed experimental protocol for this synthesis is as follows^[1]:

- **Reaction Setup:** To a 50 mL round-bottom flask, add 2-mercaptoethanol (1 mmol, 0.07 mL), ethyl acetate (5 mL), and sodium iodide (0.01 mmol, 1.5 mg).
- **Oxidation:** While stirring at room temperature, add 30% hydrogen peroxide (1 mmol, 0.11 mL).
- **Reaction Time:** Continue stirring the mixture for approximately 30 minutes at room temperature.
- **Quenching:** Add a saturated solution of sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) (15 mL) to the flask to quench the excess hydrogen peroxide.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with ethyl acetate (3 x 30 mL).
- **Washing and Drying:** Combine the organic phases and wash with brine (50 mL). Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
- **Solvent Removal:** Remove the ethyl acetate using a rotary evaporator.
- **Purification:** Purify the resulting residue by silica gel column chromatography using a mixture of n-hexane and ethyl acetate (30:70 v/v) as the eluent.
- **Final Product:** The final product is a colorless oil with a reported yield of 87%^[1].

Oxidation of 2-Mercaptoethanol with Oxygen

An alternative method involves the use of oxygen, often from the air, in the presence of a catalyst. This approach is advantageous as it primarily produces water as a byproduct^[2].

Experimental Protocol:

A representative protocol using an iron catalyst is described below[2]:

- **Reaction Setup:** In a suitable reaction vessel, combine 2-mercaptoethanol with a catalytic amount of a homogeneously distributed iron-containing salt or complex.
- **Co-catalyst:** Add a tertiary amine as a co-catalyst.
- **Oxidation:** Introduce oxygen (e.g., by bubbling air through the mixture) into the reaction mixture.
- **Reaction Conditions:** Maintain the reaction at a controlled temperature (e.g., 40°C) and pressure (e.g., 15 bar air)[2].
- **Monitoring:** Monitor the reaction progress using techniques such as ¹H-NMR until the desired conversion is achieved. A yield of 97% has been reported after 24 hours under these conditions[2].
- **Workup:** The workup procedure typically involves the removal of the catalyst and any remaining starting materials, which may vary depending on the specific catalyst and solvent system used.

Alternative Synthesis Methods

Other less common methods for synthesizing 2-**Hydroxyethyl disulfide** and related compounds have been reported:

- **Reaction with Elemental Sulfur:** 2-mercaptoethanol can be oxidized by elemental sulfur, but this method produces stoichiometric amounts of highly toxic hydrogen sulfide as a byproduct[2].
- **From Ethylene Oxide:** While primarily a method for producing 2-hydroxyethyl ethyl sulfide, the reaction of ethylene oxide with ethanethiol highlights the use of ethylene oxide as a precursor for 2-hydroxyethyl functional groups in sulfur chemistry[3].
- **Electrocatalytic Synthesis:** A novel approach involves the electrocatalytic synthesis of **hydroxyethyl disulfide** derivatives from substituted oxiranes and sodium bromide, using

benzyl acetyl disulfide as the sulfur source. This method is promoted as being environmentally friendly and avoiding the use of malodorous thiols[4].

Quantitative Data

The following tables summarize key quantitative data for the synthesis and properties of 2-Hydroxyethyl disulfide.

Table 1: Synthesis Reaction Parameters and Yields

Synthesis Method	Oxidizing Agent	Catalyst	Co-catalyst	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Oxidation of 2-Mercaptoethanol	Hydrogen Peroxide	Sodium Iodide	-	Ethyl Acetate	Room Temp.	0.5	87	[1]
Oxidation of 2-Mercaptoethanol	Oxygen (Air)	MnSO ₄	Tri-n-butylamine	-	40	24	97	[2]

Table 2: Physicochemical Properties of 2-Hydroxyethyl Disulfide

Property	Value	Reference
Molecular Formula	C ₄ H ₁₀ O ₂ S ₂	[5][6][7][8]
Molecular Weight	154.25 g/mol	[7][8]
Appearance	Colorless to light yellow viscous liquid	[8][9]
Melting Point	25-27 °C	[6][7][8]
Boiling Point	158-163 °C at 3.5 mmHg	[6][7][8]
Density	1.261 g/mL at 25 °C	[7][8]
Refractive Index	n ₂₀ /D 1.57	[6][7][8]
Solubility	Soluble in water, ethanol, acetone, and ether	[8][9][10]

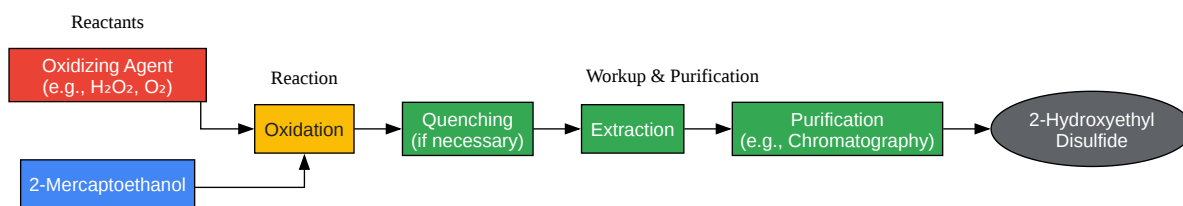
Table 3: Spectroscopic Data of 2-Hydroxyethyl Disulfide

Spectroscopic Technique	Key Data	Reference
¹ H NMR	Spectrum available in supplementary information	[1]
¹³ C NMR	Spectrum available	[11]
FTIR	Spectrum available	[12]
UV-Vis	λ _{max} : 247 nm (H ₂ O)	[8]

Signaling Pathways and Experimental Workflows

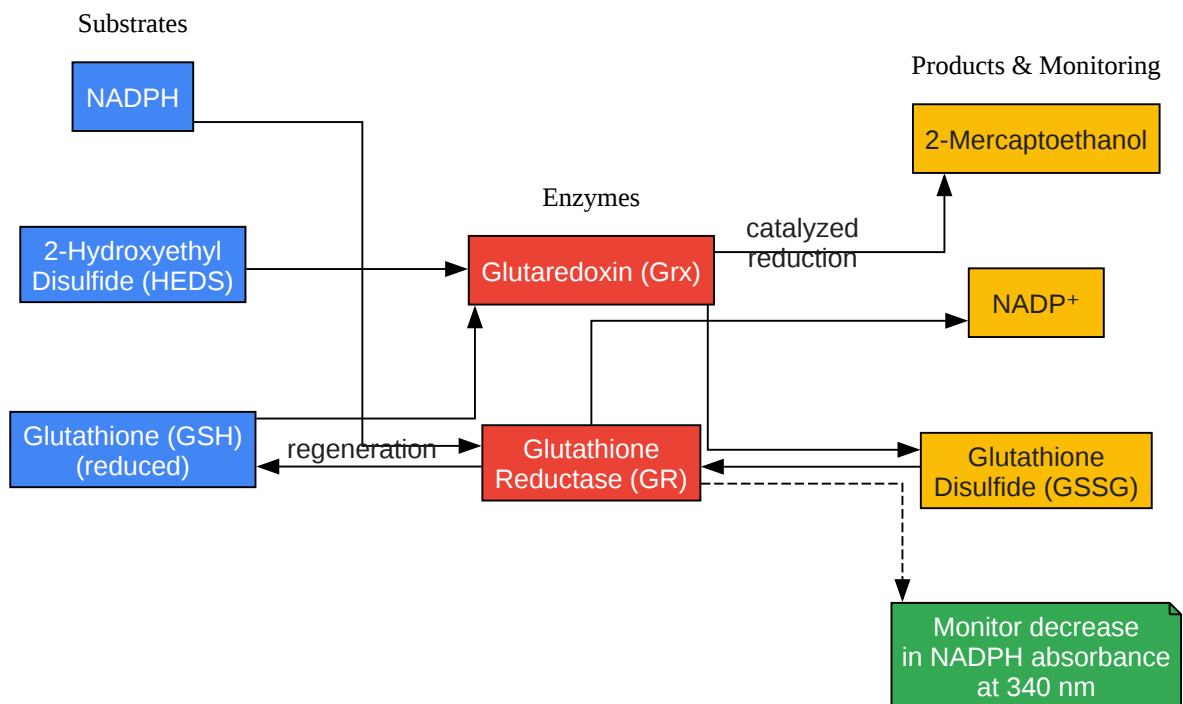
While 2-Hydroxyethyl disulfide is not a primary signaling molecule itself, it is a key substrate in assays for glutaredoxins (Grx), enzymes that are central to redox signaling and cellular homeostasis. The reduction of 2-Hydroxyethyl disulfide by glutathione (GSH) is catalyzed by glutaredoxins, and this reaction is widely used to assess Grx activity[13].

Diagrams



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Caption: General workflow for the synthesis of **2-Hydroxyethyl disulfide**.



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Caption: Experimental workflow of the glutaredoxin (HEDS) assay.

Conclusion

The synthesis of **2-Hydroxyethyl disulfide** is a well-established and robust process, with the oxidation of 2-mercaptoethanol being the most practical and high-yielding method for laboratory and potential industrial-scale production. The choice of oxidizing agent and reaction conditions can be tailored to specific needs regarding purity, cost, and environmental impact. As a key reagent in the study of redox-active enzymes and a versatile building block in materials science, a thorough understanding of its synthesis is essential for researchers in these fields.

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References

- 1. rsc.org [rsc.org]
- 2. OXIDATION OF 2-MERCAPTOETHANOL - Patent 3080079 [data.epo.org]
- 3. chembk.com [chembk.com]
- 4. CN116607159A - Hydroxyethyl disulfide and preparation method and application thereof - Google Patents [patents.google.com]
- 5. 2-Hydroxyethyl disulfide | SIELC Technologies [sielc.com]
- 6. chemsynthesis.com [chemsynthesis.com]
- 7. 2-Hydroxyethyl disulfide technical grade 1892-29-1 [sigmaaldrich.com]
- 8. 2,2'-DITHIODIETHANOL | 1892-29-1 [chemicalbook.com]
- 9. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 10. Bis(2-hydroxyethyl) disulfide, tech. 90% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]

- 11. spectrabase.com [spectrabase.com]
- 12. Hydroxyethyl disulfide | C₄H₁₀O₂S₂ | CID 15906 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
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